

# Application Note: Quantification of Anthracenone Metabolites using HPLC-MS/MS

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## Compound of Interest

Compound Name: Anthracenone

Cat. No.: B14071504

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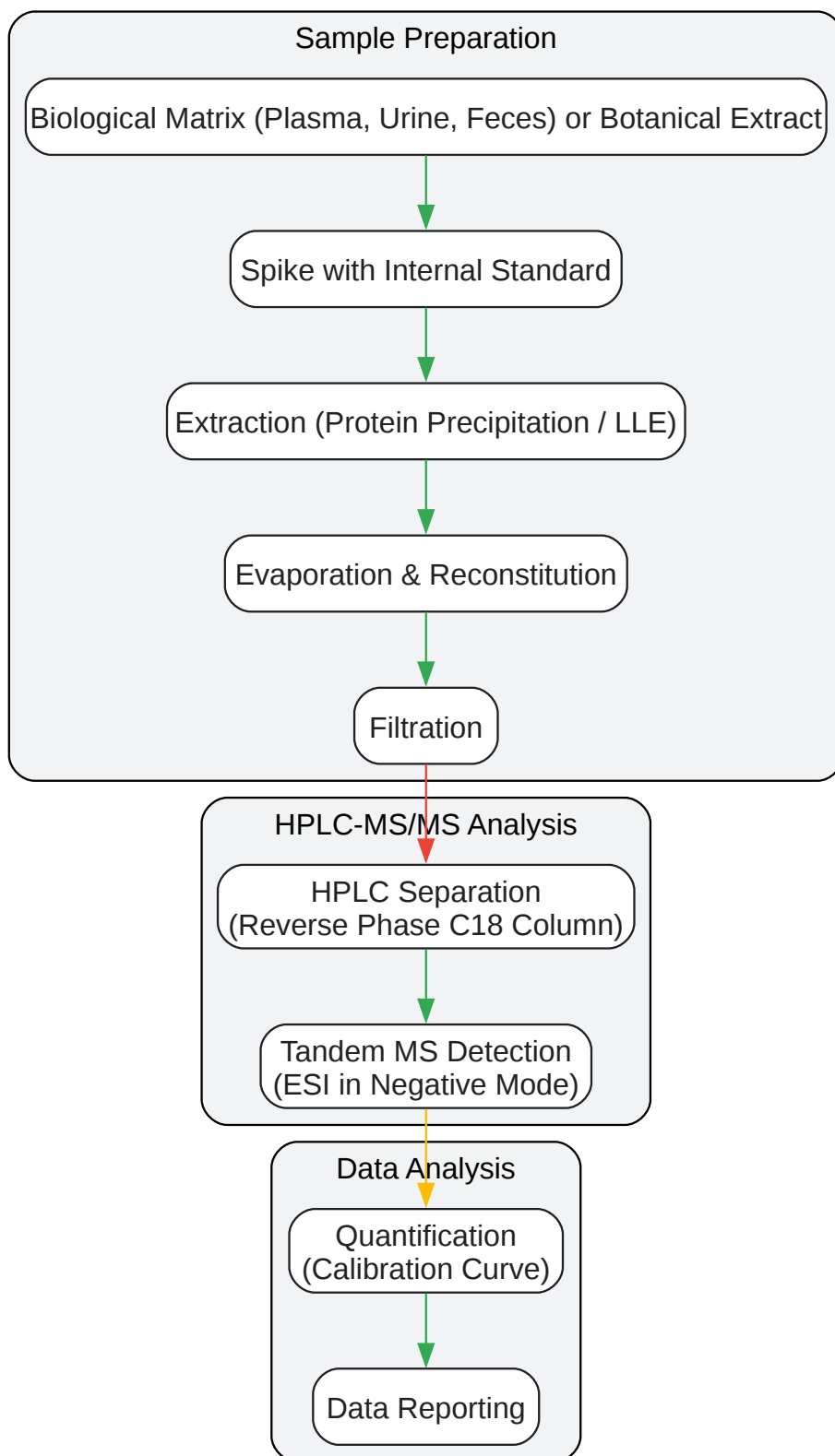
For Researchers, Scientists, and Drug Development Professionals

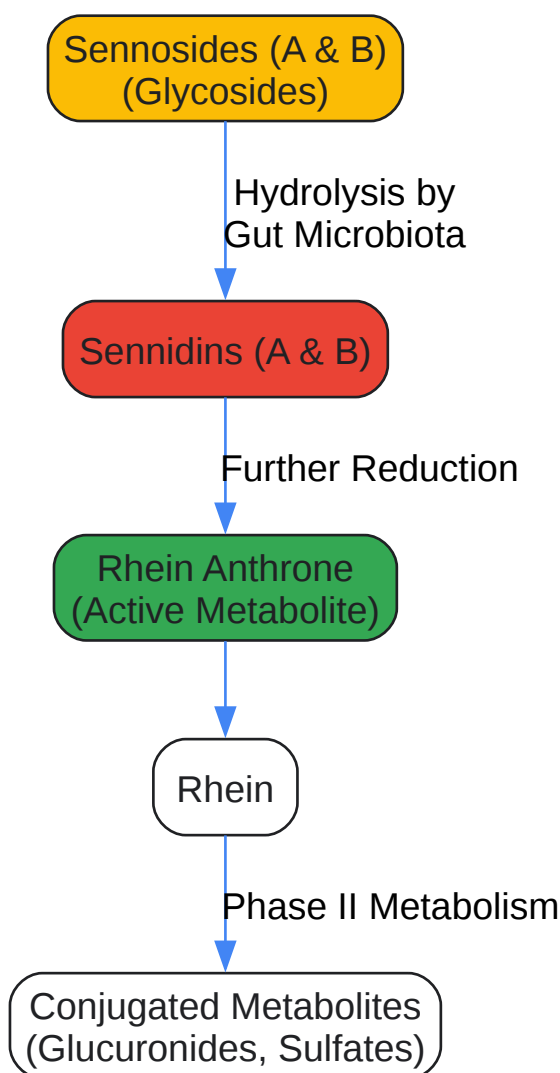
## Introduction

**Anthracenone** derivatives, a class of compounds found in various medicinal plants such as Senna, Rhubarb, and Aloe, are known for their significant pharmacological activities, most notably their laxative effects. Key **anthracenone** metabolites include sennosides, aloe-emodin, rhein, and emodin. Accurate quantification of these metabolites in biological matrices and botanical extracts is crucial for pharmacokinetic studies, quality control of herbal products, and drug development. This application note details a robust and sensitive High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS) method for the simultaneous quantification of major **anthracenone** metabolites.

## Experimental Workflow

The overall experimental workflow for the quantification of **anthracenone** metabolites by HPLC-MS/MS is depicted below.





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